

Technical Guide: Molecular Weight of Erbium Trifluoroacetate

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Compound of Interest

Compound Name: Erbium trifluoroacetate

Cat. No.: B15349953

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This document provides a detailed analysis of the molecular weight of **Erbium trifluoroacetate**. It includes the chemical formula, a breakdown of its constituent elements, and a step-by-step calculation of its molecular weight.

Chemical Identity and Formula

Erbium trifluoroacetate is a salt of the rare-earth metal erbium with trifluoroacetic acid. Its chemical formula is $\text{C}_6\text{ErF}_9\text{O}_6$.^{[1][2]} This formula indicates that each molecule is composed of one erbium atom, six carbon atoms, nine fluorine atoms, and six oxygen atoms.

Data Presentation: Atomic and Molecular Weights

The molecular weight of a compound is the sum of the atomic weights of its constituent atoms. The table below summarizes the atomic weights of the elements in **Erbium trifluoroacetate** and the final calculated molecular weight of the compound.

Element	Symbol	Quantity	Atomic Weight (g/mol)	Total Weight (g/mol)
Erbium	Er	1	167.26	167.26
Carbon	C	6	12.011	72.066
Fluorine	F	9	18.998	170.982
Oxygen	O	6	15.999	95.994
Total	506.302			

Note: Atomic weights are based on standard values and may have slight variations depending on isotopic composition.[\[3\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#)[\[7\]](#)[\[8\]](#)[\[9\]](#)[\[10\]](#)

Experimental Protocol: Calculation Methodology

The molecular weight of **Erbium trifluoroacetate** ($C_6ErF_9O_6$) is determined through the following calculation:

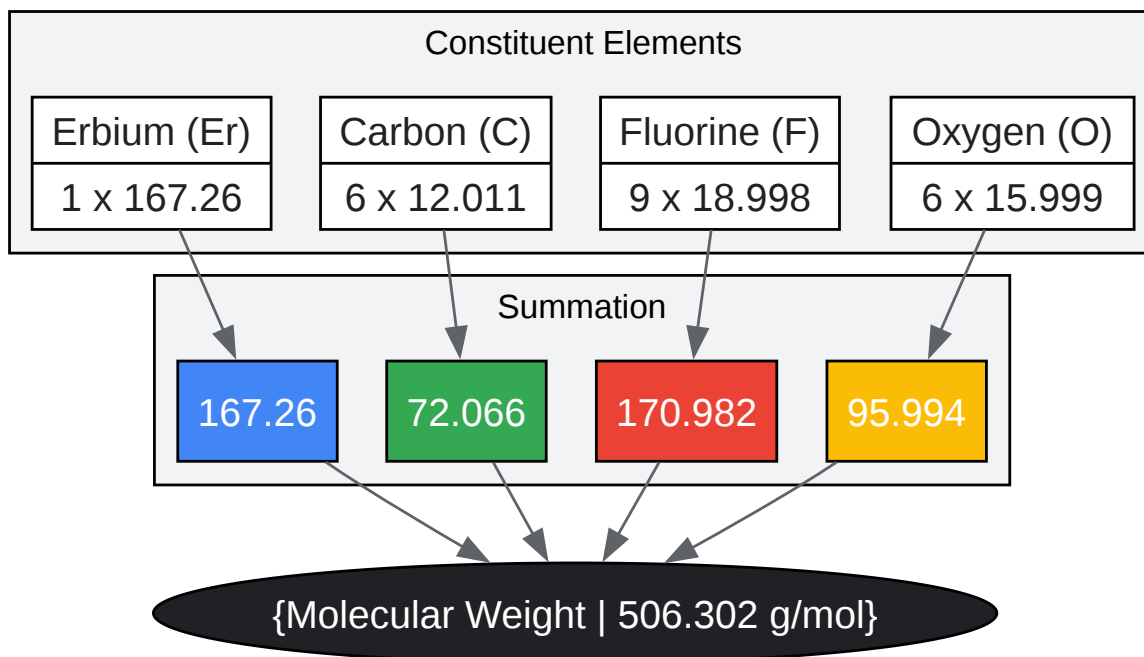
- Identify the chemical formula: The formula for **Erbium trifluoroacetate** is established as $C_6ErF_9O_6$.[\[1\]](#)[\[2\]](#)
- Determine the number of atoms for each element:
 - Erbium (Er): 1 atom
 - Carbon (C): 6 atoms
 - Fluorine (F): 9 atoms
 - Oxygen (O): 6 atoms
- Obtain the standard atomic weight for each element:
 - Er: 167.26 g/mol [\[3\]](#)[\[11\]](#)[\[12\]](#)
 - C: 12.011 g/mol [\[4\]](#)[\[13\]](#)[\[14\]](#)[\[15\]](#)

- F: 18.998 g/mol [[6](#)][[16](#)][[17](#)]
- O: 15.999 g/mol [[18](#)][[19](#)]
- Calculate the total mass for each element in the molecule:
 - Mass of Er = 1 atom * 167.26 g/mol = 167.26 g/mol
 - Mass of C = 6 atoms * 12.011 g/mol = 72.066 g/mol
 - Mass of F = 9 atoms * 18.998 g/mol = 170.982 g/mol
 - Mass of O = 6 atoms * 15.999 g/mol = 95.994 g/mol
- Sum the total masses to find the molecular weight:
 - Molecular Weight = 167.26 + 72.066 + 170.982 + 95.994 = 506.302 g/mol

This calculated value is consistent with published molecular weights for **Erbium trifluoroacetate**. [[1](#)][[2](#)][[20](#)]

Visualization of Molecular Composition

The following diagram illustrates the elemental composition of **Erbium trifluoroacetate** and the calculation of its molecular weight.

Molecular Weight Calculation for Erbium Trifluoroacetate ($\text{C}_6\text{ErF}_9\text{O}_6$)

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Elemental contribution to the molecular weight of **Erbium trifluoroacetate**.

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- To cite this document: BenchChem. [Technical Guide: Molecular Weight of Erbium Trifluoroacetate]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15349953#molecular-weight-of-erbium-trifluoroacetate]

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